

Personal protective equipment for handling [Met5]-Enkephalin, amide TFA

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Compound of Interest

Compound Name: [Met5]-Enkephalin, amide TFA

Cat. No.: B10775154

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Essential Safety and Handling Guide for [Met5]-Enkephalin, amide TFA

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **[Met5]-Enkephalin, amide TFA**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Assessment and Personal Protective Equipment (PPE)

While **[Met5]-Enkephalin, amide TFA** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), a comprehensive safety approach is recommended due to its nature as a bioactive peptide and the presence of trifluoroacetic acid (TFA).^[1] The full toxicological properties of many research chemicals are not always completely understood. Therefore, following standard prudent laboratory practices is essential.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification and Use
Hand Protection	Nitrile Gloves	Wear two pairs of nitrile gloves when handling the solid compound and its solutions. Change gloves immediately if contaminated. For chemicals of unknown toxicity, a flexible laminate glove can be worn under a heavy-duty, chemically resistant outer glove. [2]
Eye Protection	Safety Goggles	Chemical splash goggles are required to protect from dust particles and accidental splashes of solutions. [2] [3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn at all times to protect skin and personal clothing from contamination. [1] [2]
Respiratory Protection	Not generally required	Handling should be performed in a chemical fume hood to avoid inhalation of the powdered form. If a fume hood is unavailable, a fitted N95 respirator may be considered.

Operational Plan: Handling and Reconstitution

Handling Powdered **[Met5]-Enkephalin, amide TFA**:

Handling of the lyophilized powder presents the highest risk of inhalation and contamination.

- Engineering Controls: All manipulations of the powdered compound, especially weighing, must be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[\[4\]](#)

- Weighing Procedure:
 - Designate a specific area within the fume hood for handling the powder.
 - Tare a clean, empty microcentrifuge tube or vial on a balance.
 - Inside the fume hood, carefully transfer the desired amount of the powder to the tared container.
 - Close the container securely before removing it from the fume hood.
- Storage: Lyophilized peptides should be stored at -20°C or colder in a desiccator to protect from moisture and light.[\[5\]](#)

Reconstitution:

- Allow the vial of the powdered peptide to warm to room temperature before opening to prevent condensation.
- Use a sterile syringe to add the appropriate solvent (e.g., sterile water or a buffer) to the vial.
- Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause degradation.
- For storage of the reconstituted peptide solution, it is recommended to aliquot it into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or below.[\[5\]](#)

Disposal Plan

The disposal of **[Met5]-Enkephalin, amide TFA** and its containers must adhere to institutional and local regulations for chemical waste. The trifluoroacetic acid (TFA) component necessitates that this compound be treated as hazardous waste.

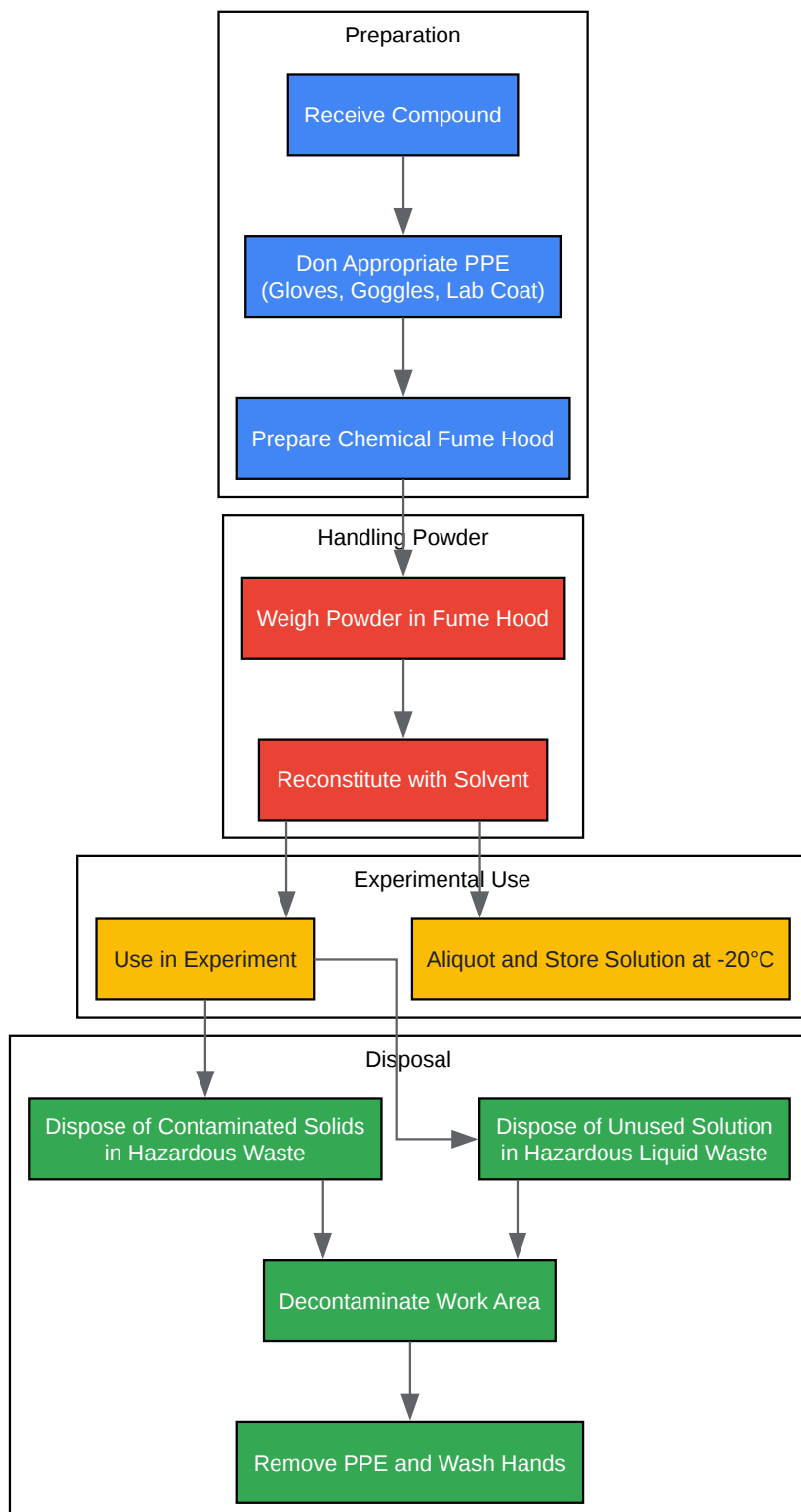
- Solid Waste: All disposable materials that have come into contact with the peptide, such as gloves, weigh boats, and pipette tips, should be collected in a designated, sealed hazardous waste bag.

- **Liquid Waste:** Unused or contaminated solutions of the peptide should be collected in a clearly labeled, sealed hazardous waste container. Trifluoroacetic acid waste should not be poured down the drain.^{[6][7]} The waste container should be stored in a secondary containment bin in a well-ventilated area, away from incompatible materials like bases and oxidizers.^[6]
- **Sharps:** Needles and syringes used for reconstitution should be disposed of in an approved sharps container.

Experimental Workflow and Safety Procedures

The following diagram illustrates the key steps and safety precautions for handling **[Met5]-Enkephalin, amide TFA** from receipt to disposal.

Workflow for Safe Handling of [Met5]-Enkephalin, amide TFA

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **[Met5]-Enkephalin, amide TFA**.

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